13C NMR spectral data for substituted indoles

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Compound of Interest

Compound Name: *5,7-Dibromo-3-methylindole*

Cat. No.: *B13703473*

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Executive Summary

The indole scaffold is a "privileged structure" in drug discovery, serving as the core pharmacophore for therapeutics ranging from vinca alkaloids to modern 5-HT receptor agonists. However, the structural elucidation of substituted indoles by Carbon-13 NMR (

C NMR) presents unique challenges due to the presence of quaternary carbons, significant solvent-dependent chemical shifts, and the electronic bias of the pyrrole ring. This guide provides a rigorous, field-proven protocol for the acquisition, assignment, and interpretation of

C NMR data for substituted indoles.

Part 1: The Indole Scaffold – Mechanistic Grounding

To interpret the spectrum, one must understand the electronic environment. Indole is a bicyclic structure consisting of a benzene ring fused to a pyrrole ring.

Numbering and Electronic Bias

The IUPAC numbering initiates at the nitrogen atom (position 1) and proceeds counter-clockwise.

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- The Enamine Character (C3): The nitrogen lone pair participates in the aromatic system, creating high electron density at C3. Consequently, C3 is the most shielded (upfield) methine carbon in the unsubstituted indole, typically resonating at ~100–105 ppm.
- The Imine-like Character (C2): Conversely, C2 is adjacent to the nitrogen but less electron-rich than C3, typically resonating downfield at ~124–126 ppm.
- Quaternary Junctions: The bridgehead carbons (C3a and C7a) are quaternary and often exhibit lower intensity due to long relaxation times (

) and lack of Nuclear Overhauser Effect (NOE) enhancement.

Part 2: Experimental Protocol (The Gold Standard)

Reliable detection of quaternary carbons (C3a, C7a, and substituent attachment points) requires optimized acquisition parameters.

Sample Preparation

- Concentration:

  C NMR is 6,000x less sensitive than

  H NMR.

  - Standard: 20–50 mg of compound in 0.6 mL solvent.
  - Trace Analysis: If <5 mg is available, use a Shigemi tube or cryoprobe; increase scan count (

) by factor of 4.

- Solvent Selection:

  - DMSO-

    : Preferred for polar indoles. The solvent peak is a septet at 39.5 ppm. Note: DMSO causes deshielding of C2/C7a due to hydrogen bonding with N-H.
  - CDCl

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: Standard for lipophilic indoles. Solvent peak is a triplet at 77.16 ppm.

Acquisition Parameters (Bruker/Varian Standard)

Parameter	Value	Rationale
Pulse Sequence	zgpg30 (Power-gated decoupling)	Decouples protons while maintaining NOE for protonated carbons.
Relaxation Delay (D1)	2.0 – 3.0 seconds	Critical. Quaternary carbons (C3a, C7a) have long . Short D1 leads to missing peaks.
Spectral Width (SW)	240 ppm (-10 to 230 ppm)	Captures carbonyls (if formyl/acetyl substituted) and upstream alkyls.
Scans (NS)	1024 (min) to 4096	Signal-to-noise ratio scales with .
Temperature	298 K (25°C)	Constant temperature prevents peak broadening from conformational exchange.

Part 3: Master Data & Spectral Analysis

Baseline Chemical Shifts: Unsubstituted Indole

The following table serves as the calibration standard for assigning derivatives. Note the solvent-induced shifts (SIS).

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Carbon Position	(ppm) in CDCl [1]	(ppm) in DMSO- [2]	Diagnostic Note
C2 (CH)	124.2	125.2	Downfield pyrrole signal.
C3 (CH)	102.2	101.5	Key Diagnostic: Most upfield aromatic signal.
C3a (Cq)	127.8	127.3	Bridgehead (Pyrrole side).
C4 (CH)	120.8	120.8	Benzene ring.
C5 (CH)	122.0	119.8	Benzene ring (often overlapped).
C6 (CH)	119.9	121.3	Benzene ring.
C7 (CH)	111.1	111.8	Shielded due to proximity to N1.
C7a (Cq)	135.8	136.1	Bridgehead (N-adjacent); usually most downfield aromatic C.

Substituent-Induced Chemical Shifts (SCS)

Substituents cause predictable shifts. Use these trends to confirm regiochemistry.

- 3-Substitution (Electrophilic Attack):
  - Replacing H3 with an alkyl/acyl group destroys the high shielding at C3.
  - Example:3-Formylindole. The C3 signal shifts from ~102 ppm to ~118–120 ppm (downfield). The carbonyl carbon appears at ~185 ppm [3].[1]
- 5-Substitution (Nucleophilic/Metabolic):

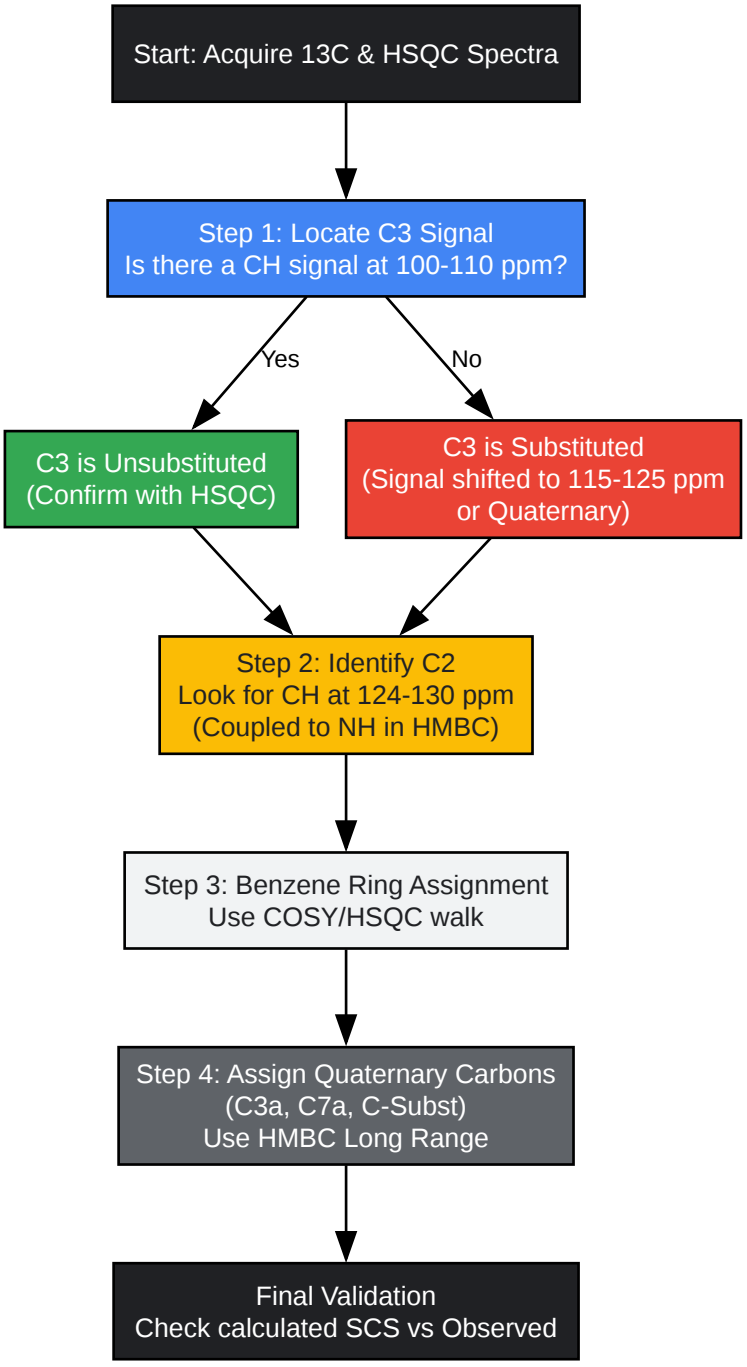
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- 5-Methoxy (EDG): The ipso carbon (C5) shifts downfield (~154 ppm). The ortho carbons (C4 and C6) shift upfield significantly due to resonance shielding.
- 5-Bromo (EWG): The ipso carbon (C5) shifts upfield (Heavy Atom Effect) to ~112 ppm.

Part 4: Diagnostic Logic & Assignment Workflow

The following flowchart illustrates the logical pathway for assigning a substituted indole spectrum using 1D and 2D NMR data.

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Figure 1: Step-by-step logical workflow for the structural assignment of substituted indoles using 1D and 2D NMR data.

Part 5: Advanced Case Study – Regioisomer Differentiation

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A common challenge is distinguishing 5-substituted vs. 6-substituted indoles. Both preserve the C2/C3 signals but alter the benzene ring pattern.

Scenario: You have a Methoxy-indole (

). Is it 5-OMe or 6-OMe?

- Acquire HMBC (Heteronuclear Multiple Bond Correlation): Focus on the Methoxy proton signal (

  ppm).
- Trace the Correlation:
  - 5-OMe: The OMe protons will correlate to C5. C5 will show a strong correlation to H4 (a doublet with meta coupling) and H6 (dd). Crucially, H4 is spatially close to C3.
  - 6-OMe: The OMe protons correlate to C6. C6 correlates to H5 and H7.[2] H7 is spatially close to the indole NH.
- NOESY/ROESY Confirmation:
  - If OMe protons show an NOE to the NH signal, the substituent is likely at C7 (or C6, depending on rotamers). If OMe shows NOE to H4 (which couples to C3), it confirms the 5-position.

Part 6: Troubleshooting

- Problem: Missing Quaternary Carbons (C3a, C7a).
  - Cause: Insufficient relaxation delay (D1) or low concentration.
  - Solution: Increase D1 to 3–5 seconds. Use deptq pulse sequence instead of standard zgpg30 to enhance sensitivity for quaternary carbons while editing phases [4].
- Problem: Broadened Signals.
  - Cause: N-H tautomerism or rotation of bulky substituents.

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- Solution: Acquire data at elevated temperature (e.g., 313 K in DMSO-

) to sharpen peaks by fast exchange.

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